

Application Notes and Protocols: Nonadecyl Methane Sulfonate in Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nonadecyl methane sulfonate*

Cat. No.: *B15622293*

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A comprehensive review of existing literature and experimental data reveals no current applications of **Nonadecyl Methane Sulfonate** in drug delivery systems.

Extensive searches of scientific databases and chemical literature were conducted to identify research pertaining to the use of **Nonadecyl Methane Sulfonate** in nanoparticles, liposomes, or other drug delivery platforms. These inquiries yielded no specific studies, quantitative data, or established protocols for its use in this context.

The available information on **Nonadecyl Methane Sulfonate** is primarily limited to its chemical properties, such as its molecular formula (C₂₀H₄₂O₃S), and its availability as a chemical reagent. There is no indication in the current body of scientific literature that this compound has been investigated for or utilized in any form of drug delivery system.

It is important to distinguish **Nonadecyl Methane Sulfonate** from other methanesulfonate-containing compounds. For instance, methyl methanesulfonate is a well-characterized alkylating agent with known toxicity and is not suitable for drug delivery applications.

Conclusion:

Based on the current state of scientific knowledge, there are no established applications, experimental protocols, or quantitative data to support the use of **Nonadecyl Methane Sulfonate** in drug delivery systems. Researchers, scientists, and drug development professionals seeking to develop novel delivery platforms should consider that this compound does not have a precedent for such applications. Further exploratory research would be

required to determine if **Nonadecyl Methane Sulfonate** possesses any properties that would make it a suitable candidate for drug delivery research.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com